

Voxtalisib blood-brain barrier delivery

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Compound Focus: Voxtalisib

CAS No.: 934493-76-2

Cat. No.: S548982

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Voxtalisib BBB Delivery Profile

Property	Description / Value	Significance / Implication
Molecular Weight	270.296 g/mol [1]	As a small molecule (<400-600 Da), favorable for passive diffusion across BBB [2].
Mechanism of Action	Dual Pan-PI3K/mTOR inhibitor [3] [1]	Targets key oncogenic pathway; inhibits PI3K $\alpha/\beta/\delta/\gamma$ and mTOR [3].
BBB Penetration	"Efficiently penetrate the blood-brain-barrier" [3]	Directly evidenced; suitable for targeting CNS malignancies.
Key In Vivo Finding	16-fold decrease in intracranial GBM xenograft tumor size vs. temozolomide alone [3]	Demonstrates potent efficacy in preclinical brain tumor model.
Clinical Trial Status	Investigational; Phase I studies in malignant gliomas [3] [1]	Not an approved drug; safety and efficacy still under investigation.

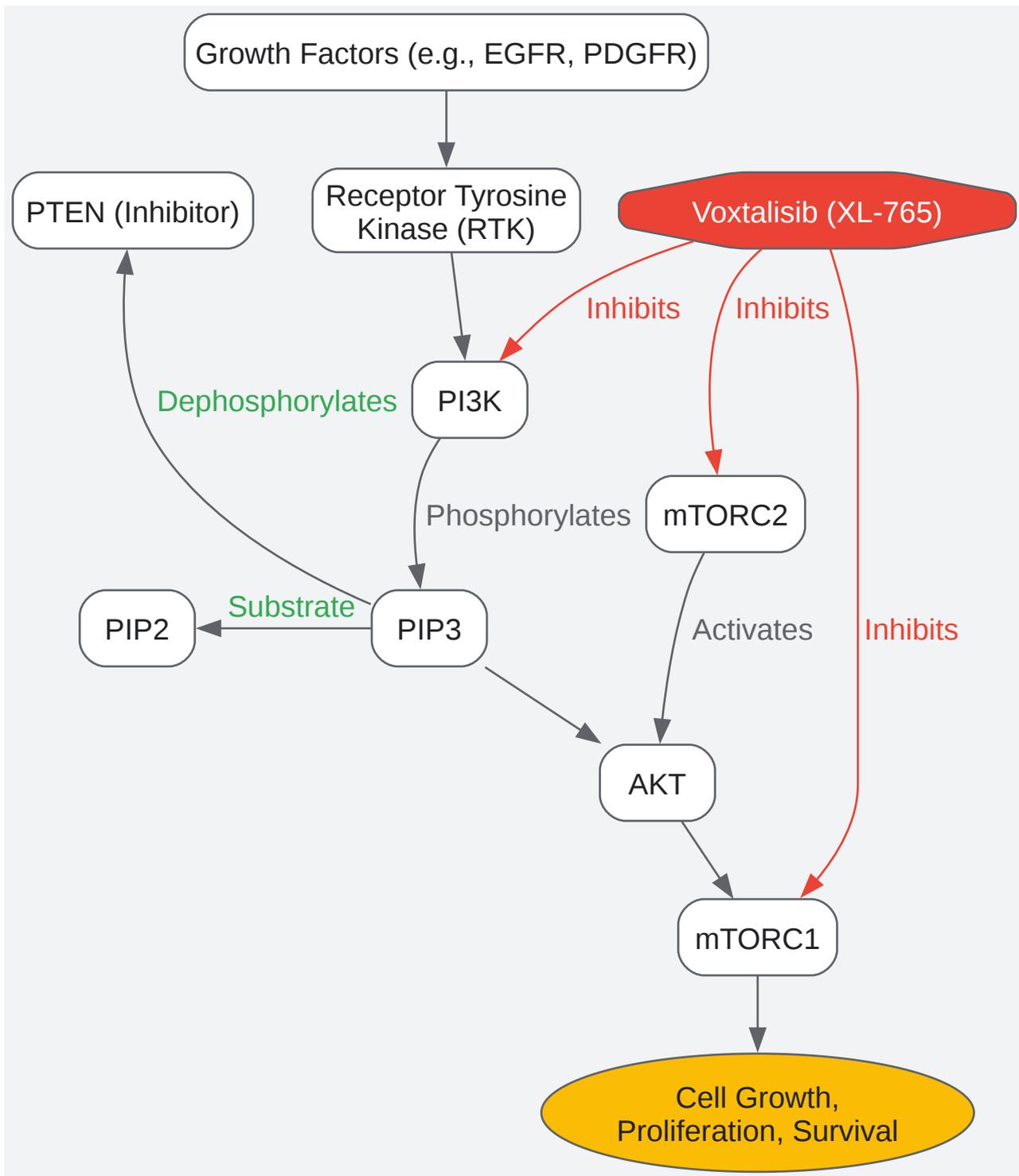
Experimental Evidence & Protocols

The table below summarizes key preclinical study details for your experimental design reference.

Aspect	Protocol / Finding	Relevant Citation
In Vivo Efficacy Model Compound: Voxelisib in combination with temozolomide. Model: Intracranial GBM xenograft in mice. Result: Significant tumor reduction and increased survival [3]. [3] Clinical Trial Safety (Human) Trial Design: Phase I dose-escalation. Regimen: Voxelisib + temozolomide ± radiotherapy. Outcome: "Favorable safety profile" while inhibiting target pathway [3]. [3]		

PI3K/mTOR Pathway & Voxelisib Mechanism

The diagram below illustrates **Voxelisib's** mechanism of action within the PI3K/AKT/mTOR signaling pathway, a critical axis in glioblastoma.



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Key Considerations for Researchers

- **Exploit Small Molecule Advantage:** **Voxtalib**'s properties align with Lipinski's Rule of 5, predicting good permeability [4]. Its small molecular weight is a key asset compared to biologics that struggle with BBB [2] [5].
- **Focus on Combination Therapies:** **Voxtalib** is primarily investigated in combination with temozolomide [3]. This aligns with the general strategy for GBM, where targeted agents are used with standard chemotherapy or radiotherapy to overcome resistance [6] [7].
- **Acknowledge Clinical Stage:** **Voxtalib** remains investigational [1]. While preclinical data is promising, its clinical efficacy in GBM patients is not yet fully established and requires further validation [3] [7].

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To cite this document: Smolecule. [Voxtalib blood-brain barrier delivery]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548982#voxtalib-blood-brain-barrier-delivery]

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